

physical properties of isobutyl oleate (boiling point, density)

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Compound of Interest

Compound Name: Isobutyl oleate

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An In-depth Technical Guide to the Physical Properties of Isobutyl Oleate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of excipients like **isobutyl oleate** is paramount for formulation, processing, and quality control. **Isobutyl oleate** ((Z)-9-Octadecenoic acid, 2-methylpropyl ester), a fatty acid ester, serves various functions, including as a solvent and emollient. This guide provides a detailed overview of its key physical properties—boiling point and density—supported by experimental methodologies and conceptual diagrams.

Physical Properties of Isobutyl Oleate

The boiling point and density are critical parameters for the handling, processing, and purification of **isobutyl oleate**. The available data is summarized below.

Physical Property	Value	Conditions
Boiling Point	222-226 °C	at 12-13 Torr[1]
	411.2 °C	at 760 mmHg (1 atm)[2][3][4][5]
Density	0.86 g/cm ³	at 20 °C[1][6]
	0.87 g/cm ³	Not specified[2][4][5]

Experimental Protocols for Property Determination

While the original experimental records for **isobutyl oleate** are not readily available, the following sections describe standard methodologies for determining the boiling point and density of long-chain fatty acid esters.

Boiling Point Determination: Thermogravimetric Analysis (TGA)

A modern technique for determining the normal boiling point of substances with low volatility, such as fatty acid esters, is Thermogravimetric Analysis (TGA).^[1] This method measures the change in mass of a sample as a function of temperature in a controlled atmosphere.

Methodology:

- **Sample Preparation:** A small, precise amount of the **isobutyl oleate** sample is placed into a TGA crucible.
- **Instrumentation:** The TGA instrument is programmed to heat the sample at a constant rate under a controlled nitrogen atmosphere.
- **Data Acquisition:** The instrument records the sample's mass as the temperature increases. The temperature at which a significant and rapid mass loss occurs, corresponding to the vaporization of the liquid, is correlated to its boiling point.
- **Pressure Correction:** If the experiment is not conducted at standard atmospheric pressure (760 mmHg), a pressure correction, such as the Sydney-Young equation, may be applied to normalize the boiling point.^[1]

Density Determination: Pycnometer Method

The density of a liquid can be accurately determined using a pycnometer, a flask with a precisely known volume. This method is based on measuring the mass of the liquid that fills this known volume.

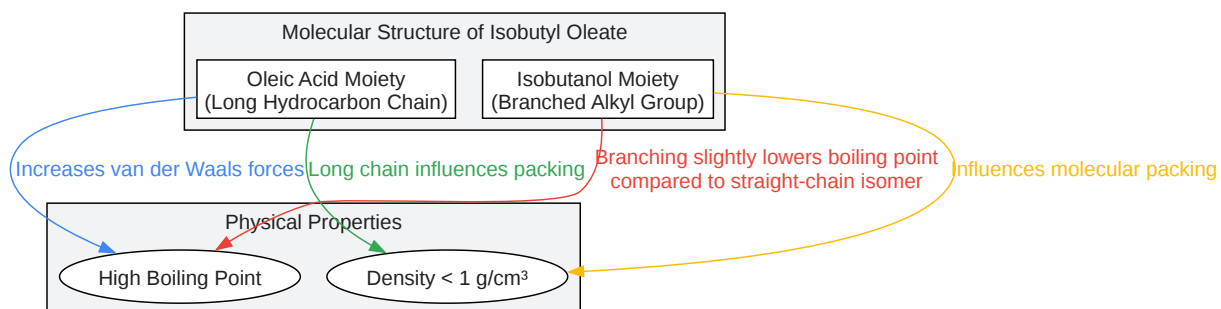
Methodology:

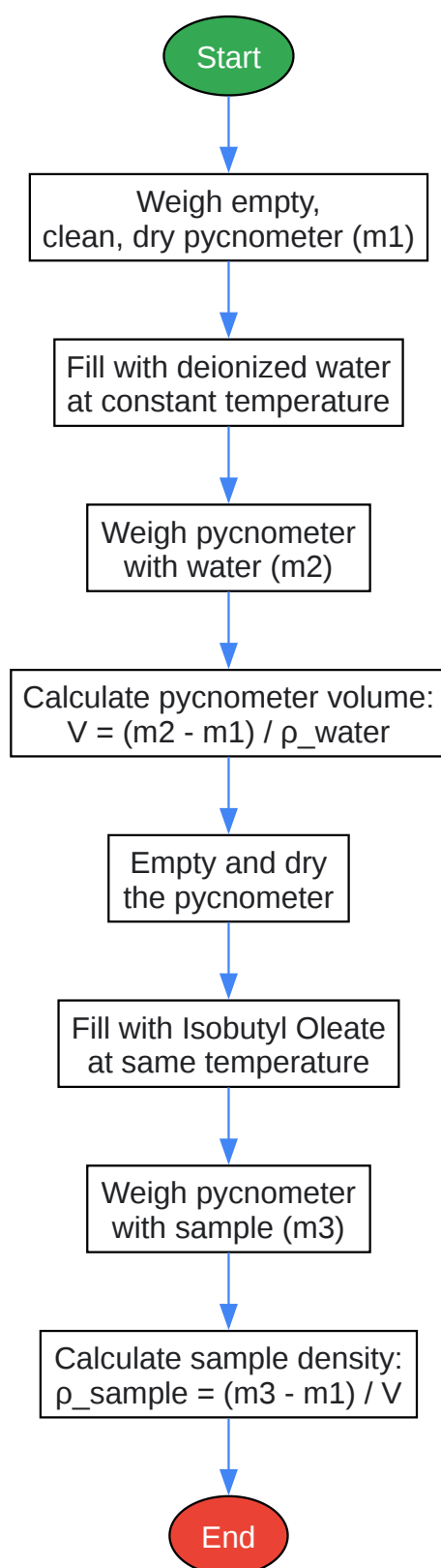
- **Calibration:** The mass of the clean, dry, and empty pycnometer is accurately measured. It is then filled with a reference liquid of known density (e.g., deionized water) at a controlled temperature, and its mass is measured again. The difference in mass allows for the precise calculation of the pycnometer's internal volume.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **isobutyl oleate** at the same controlled temperature.
- **Mass Determination:** The mass of the pycnometer filled with **isobutyl oleate** is measured.
- **Density Calculation:** The mass of the **isobutyl oleate** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the **isobutyl oleate** by the calibrated volume of the pycnometer.

Visualizations

Conceptual Relationships

The physical properties of an ester like **isobutyl oleate** are directly influenced by its molecular structure. The following diagram illustrates these relationships.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com